

Pyrene-d10: A Comprehensive Material Safety Data Sheet (MSDS) Technical Guide

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Compound of Interest

Compound Name: Pyrene-d10

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data for **Pyrene-d10** (CAS No. 1718-52-1), a deuterated analog of pyrene.[1][2] **Pyrene-d10** is frequently utilized as an internal standard in various analytical and research applications, including environmental analysis and studies involving polycyclic aromatic hydrocarbons (PAHs).[3][4] Understanding its safety profile is paramount for ensuring safe handling and disposal in a laboratory setting.

Chemical and Physical Properties

Pyrene-d10 is a yellow to orange solid.[3] Its key physical and chemical properties are summarized in the table below. This data is essential for predicting its behavior under various experimental conditions and for designing appropriate storage and handling protocols.

Property	Value	References
Molecular Formula	C ₁₆ D ₁₀	[5][6]
Molecular Weight	212.31 g/mol	[1][2][4][5][6]
Appearance	Yellow to Orange Solid	[3]
Melting Point	145-148 °C (lit.)	[3][5][6]
Density	1.31 g/cm ³	[5]
Isotopic Purity	98 atom % D	

Toxicological Information and Hazard Identification

Pyrene-d10 is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^{[1][6]} The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

GHS Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Data sourced from PubChem and Sigma-Aldrich MSDS.^{[1][6]}

Summary of Potential Health Effects:^[6]

- Inhalation: May be harmful if inhaled and can cause respiratory tract irritation.^[6]
- Skin Contact: May be harmful if absorbed through the skin and causes skin irritation.^[6]
- Eye Contact: Causes serious eye irritation.^[6]
- Ingestion: Harmful if swallowed.^[6]

It is important to note that no component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.^[6]

Experimental Protocols for Hazard Assessment

The toxicological data presented in Material Safety Data Sheets are derived from standardized experimental protocols. The Organization for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for the testing of chemicals. The following are summaries of the likely methodologies used to assess the hazards of **Pyrene-d10**.

Acute Oral Toxicity (as per OECD Guideline 423)

The Acute Toxic Class Method (OECD 423) is a stepwise procedure used to assess the acute oral toxicity of a substance.^[3]

- Principle: The method uses a small number of animals in a step-wise process to classify a substance into a toxicity category based on the observed mortality.^[3]
- Animal Model: Typically, a single sex (usually females) of a rodent species (e.g., rats) is used.^[3]
- Procedure:
 - A group of three animals is dosed at a starting dose level selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
 - Animals are observed for a period of at least 14 days for signs of toxicity and mortality.^[7]
 - The outcome of the first step (number of mortalities) determines the next step:
 - If mortality is high, the dose for the next step is lowered.
 - If mortality is low or absent, the dose for the next step is increased.
 - This process continues until the toxicity class of the substance can be determined.
- Data Analysis: The classification is based on the dose at which a certain number of animals die. This method avoids the use of a large number of animals to determine a precise LD50 value.

Skin Irritation (as per OECD Guideline 439 - In Vitro)

The In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD 439) is an alternative to traditional animal testing for assessing skin irritation potential.[8]

- Principle: This test uses a three-dimensional model of human epidermis to mimic the skin's response to a chemical. The endpoint measured is cell viability.[4]
- Test System: Commercially available reconstructed human epidermis models are used.[8]
- Procedure:
 - A small amount of the test substance is applied topically to the surface of the RhE tissue.
 - The tissue is exposed to the substance for a defined period (e.g., 60 minutes).[9]
 - After exposure, the substance is rinsed off, and the tissue is incubated for a further period (e.g., 42 hours).
 - Cell viability is then assessed using a colorimetric assay, such as the MTT assay. In this assay, viable cells convert the MTT reagent into a colored formazan product, which can be quantified.
- Data Analysis: A substance is classified as an irritant if the cell viability is reduced below a certain threshold (typically $\leq 50\%$) compared to a negative control.[8][10]

Eye Irritation (as per OECD Guideline 405)

The Acute Eye Irritation/Corrosion test (OECD 405) is the standard in vivo method for assessing the potential of a substance to cause eye irritation or damage.[1][11]

- Principle: A single dose of the test substance is applied to the eye of an experimental animal, and the effects are observed and scored over a defined period.[11]
- Animal Model: The albino rabbit is the recommended species for this test.[12]
- Procedure:
 - A small amount of the test substance (typically 0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a

control.

- The eyes are examined and the ocular reactions (corneal opacity, iris lesions, conjunctival redness and swelling) are scored at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[\[11\]](#)
- The observation period is typically 21 days to assess the reversibility of any observed effects.[\[11\]](#)
- Data Analysis: The scores for each effect are used to classify the substance's irritation potential, ranging from non-irritating to severely irritating or corrosive.

Safe Handling and Emergency Procedures

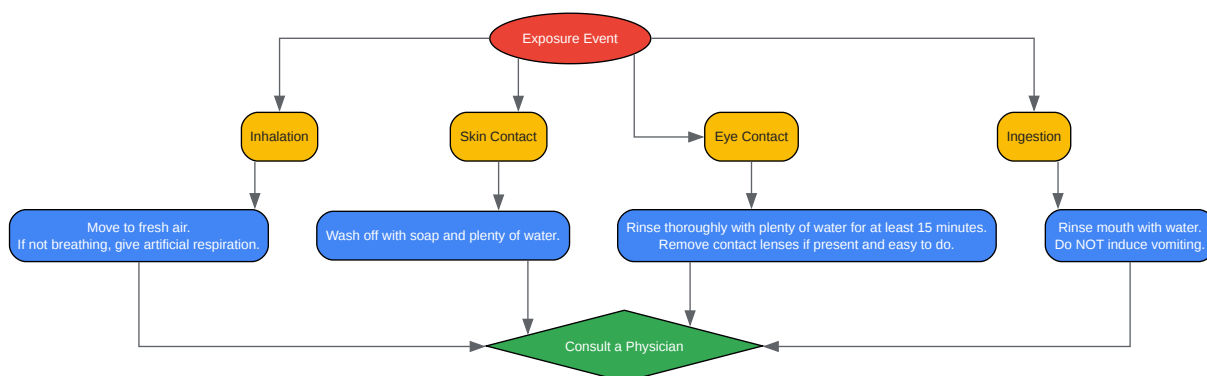
Proper handling and emergency preparedness are crucial when working with **Pyrene-d10**. The following sections and diagrams outline the recommended procedures.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields conforming to appropriate government standards such as NIOSH (US) or EN 166 (EU).[\[6\]](#)
- Skin Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Wash and dry hands after handling.[\[6\]](#)
- Respiratory Protection: Use a respirator tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU) if dust is formed.[\[6\]](#)
- Body Protection: Wear appropriate protective clothing.[\[5\]](#)

First-Aid Measures

In case of exposure, follow the first-aid measures outlined below. Always seek medical advice for any exposure.[\[6\]](#)

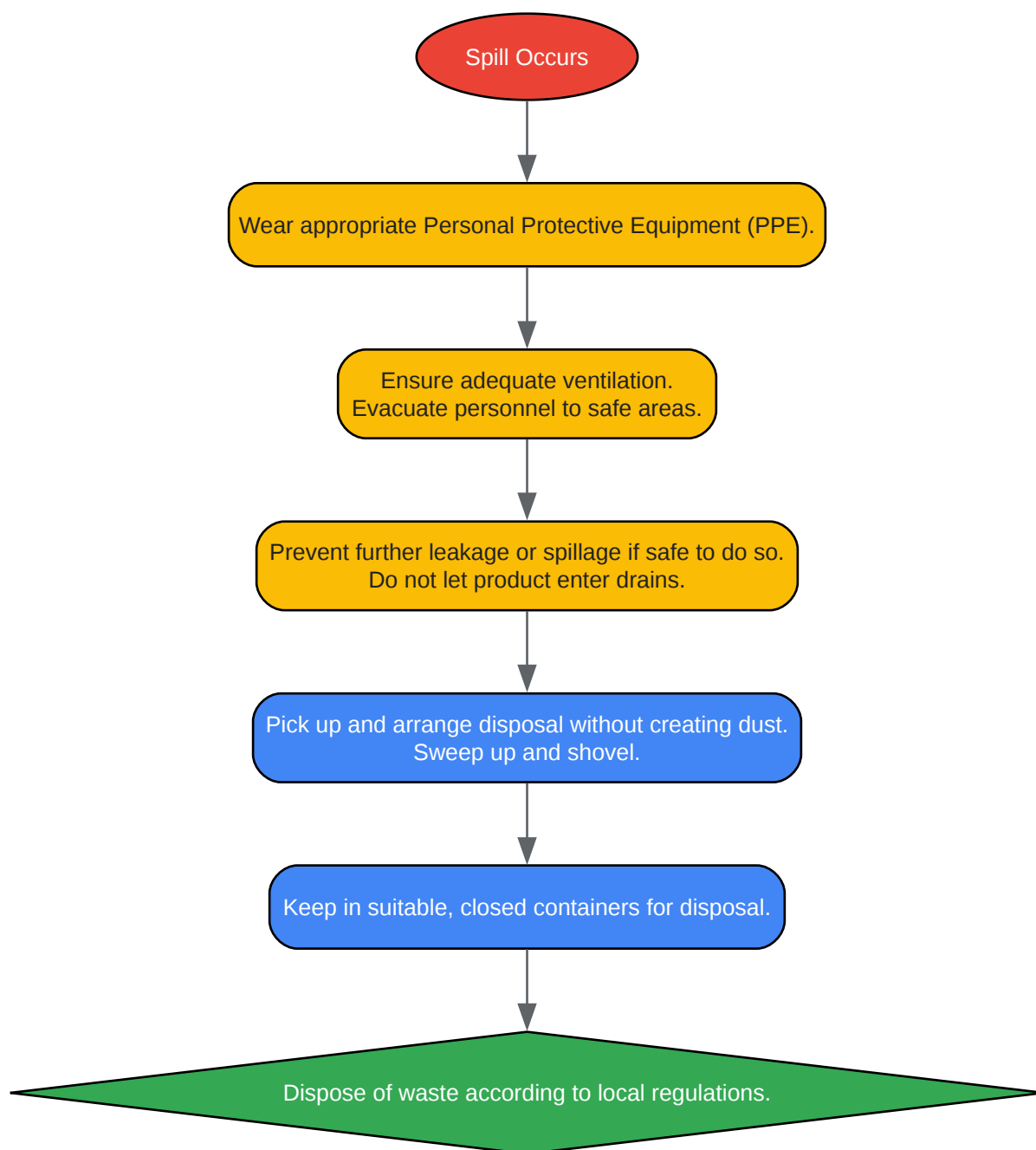


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First-Aid Decision Pathway for **Pyrene-d10** Exposure.

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination.[6]



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Workflow for **Pyrene-d10** Spill Cleanup.

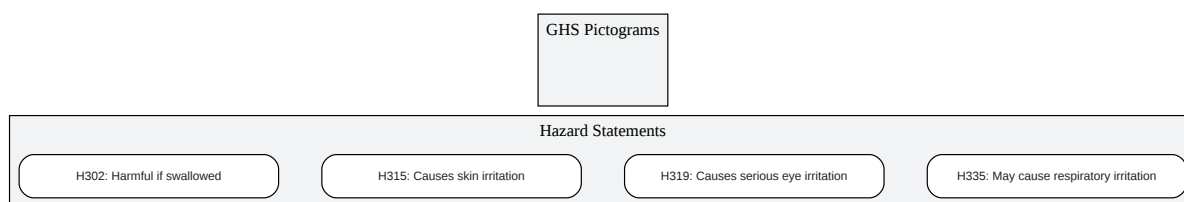
Storage and Disposal

- Storage: Keep the container tightly closed in a dry and well-ventilated place.[6] Store at room temperature away from light and moisture.[13]

- Disposal: Dispose of surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material.[6]

GHS Hazard Communication

The following diagram summarizes the GHS pictograms and hazard statements for **Pyrene-d10**, providing a quick visual reference for the primary hazards associated with this chemical.



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GHS Hazard Profile for **Pyrene-d10**.

This technical guide is intended to provide comprehensive safety information for **Pyrene-d10** to be used by trained professionals in a laboratory setting. It is not a substitute for a thorough review of the complete Safety Data Sheet provided by the supplier. Always consult the original SDS for the most current and detailed information.

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